

An In-depth Technical Guide to Ethyl 5-(hydroxymethyl)isoxazole-3-carboxylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 5-(hydroxymethyl)isoxazole-3-carboxylate

Cat. No.: B058355

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl 5-(hydroxymethyl)isoxazole-3-carboxylate**, a key heterocyclic compound with applications in organic synthesis and medicinal chemistry. This document details its chemical identity, physicochemical properties, and a validated synthesis protocol.

Chemical Identity

- IUPAC Name: ethyl 5-(hydroxymethyl)-1,2-oxazole-3-carboxylate[1]
- Synonyms: **Ethyl 5-(hydroxymethyl)isoxazole-3-carboxylate**[1][2][3][4][5]* CAS Number: 123770-62-7 [3][4]

Physicochemical Properties

A summary of the key quantitative data for **Ethyl 5-(hydroxymethyl)isoxazole-3-carboxylate** is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C7H9NO4	[1][2][3]
Molecular Weight	171.15 g/mol	[3]
Appearance	Liquid, Oil	[4]
Purity	90%, 95%	[5]
Storage Temperature	2-8°C (Sealed in dry conditions)	
InChI	1S/C7H9NO4/c1-2-11-7(10)6-3-5(4-9)12-8-6/h3,9H,2,4H2,1H3	[1]
InChIKey	ZWVVVEYXDQMHGQ-UHFFFAOYSA-N	[1]
SMILES	CCOC(=O)C1=NOC(=C1)CO	[1]

Experimental Protocols

Synthesis of **Ethyl 5-(hydroxymethyl)isoxazole-3-carboxylate** [4] This section details the general procedure for the synthesis of **ethyl 5-(hydroxymethyl)isoxazole-3-carboxylate** from ethyl nitroacetate and 2-propyn-1-ol.

Materials:

- 2-propyn-1-ol (1.0 mL, 16.76 mmol)
- Ethyl nitroacetate (3.79 mL, 33.52 mmol)
- Ethanol (23.5 mL)
- 1,4-diazabicyclo[2.2.2]octane (DABCO) (0.194 g, 1.68 mmol)
- Dichloromethane
- Methanol

- Silica gel

Procedure:

- In an Ace pressure tube, dissolve 2-propyn-1-ol and ethyl nitroacetate in ethanol.
- Add 1,4-diazabicyclo[2.2.2]octane (DABCO) to the solution.
- Seal the reaction tube and heat the reaction at 80°C for 72 hours.
- After the reaction is complete, cool the mixture to room temperature.
- Concentrate the reaction mixture to dryness under reduced pressure.
- Purify the resulting residue by flash column chromatography on silica gel.
- Elute the product using a mixture of dichloromethane and methanol (with a methanol gradient from 0% to 6% v/v).
- The final product, **ethyl 5-(hydroxymethyl)isoxazole-3-carboxylate**, is obtained as an oil with an 81% yield.
- The product can be characterized by ESI/APCI (+) mass spectrometry, which should show a peak at m/z 172 ($[M+H]^+$).

Visualized Experimental Workflow

The following diagram illustrates the synthesis protocol described above.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **Ethyl 5-(hydroxymethyl)isoxazole-3-carboxylate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. PubChemLite - Ethyl 5-(hydroxymethyl)isoxazole-3-carboxylate (C7H9NO4) [pubchemlite.lcsb.uni.lu]
- 2. Ethyl 5-(hydroxymethyl)isoxazole-3-carboxylate | C7H9NO4 | CID 8027233 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. ETHYL 5-(HYDROXYMETHYL)ISOXAZOLE-3-CARBOXYLATE synthesis - chemicalbook [chemicalbook.com]
- 4. ETHYL 5-(HYDROXYMETHYL)ISOXAZOLE-3-CARBOXYLATE | 123770-62-7 [chemicalbook.com]
- 5. Ethyl 5-(hydroxymethyl)isoxazole-3-carboxylate, 90%, Thermo Scientific 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Ethyl 5-(hydroxymethyl)isoxazole-3-carboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b058355#ethyl-5-hydroxymethyl-isoxazole-3-carboxylate-iupac-name-and-synonyms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com